

An In-depth Technical Guide to 1,2-Butanediol (CAS: 584-03-2)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties and applications of **1,2-Butanediol** (CAS number 584-03-2), a chiral organic compound with the formula HOCH₂(HO)CHCH₂CH₃.[1] This document is intended to serve as a detailed resource, presenting key physicochemical data, safety information, relevant experimental protocols, and visualizations of its chemical and metabolic pathways.

Core Physicochemical Properties

1,2-Butanediol is a colorless, viscous liquid that is miscible with water.[1] Its properties make it a versatile solvent and a valuable intermediate in various chemical syntheses. The quantitative physicochemical properties of **1,2-Butanediol** are summarized in the table below for easy reference and comparison.

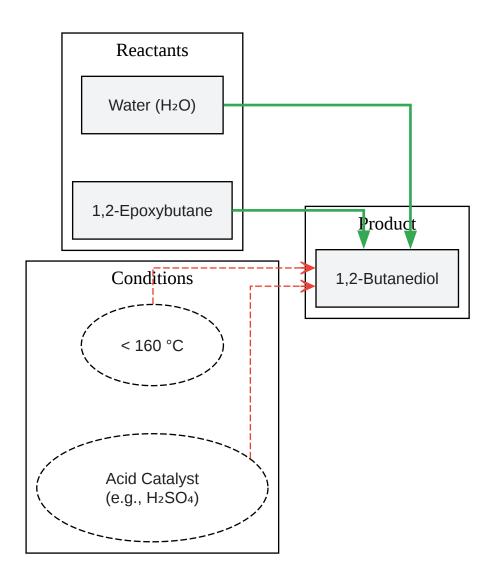


Property	Value	Reference
Molecular Formula	C4H10O2	[1][2]
Molecular Weight	90.121 g/mol	[1]
CAS Number	584-03-2	[1]
Appearance	Colorless, viscous liquid	[3][4]
Density	1.0023 g/cm³ (at 20 °C)	[1]
Melting Point	-50 °C	[1][2][5]
Boiling Point	195 to 196.9 °C	[1]
Flash Point	90 °C (194 °F)	[1][4]
Solubility in Water	Miscible	[1]
Solubility in Organic Solvents	Soluble in ethanol and acetone; sparingly soluble in esters and ethers; insoluble in hydrocarbons.	[1]
Refractive Index (n_D)	1.4378 (at 20 °C)	[1]
Vapor Pressure	2.13 kPa (16 mmHg) at 100 °C	[2]
Viscosity	7.3 mPa·s (at 20 °C)	[1]
logP (Octanol/Water Partition Coefficient)	-0.34 (at 25 °C)	[2]

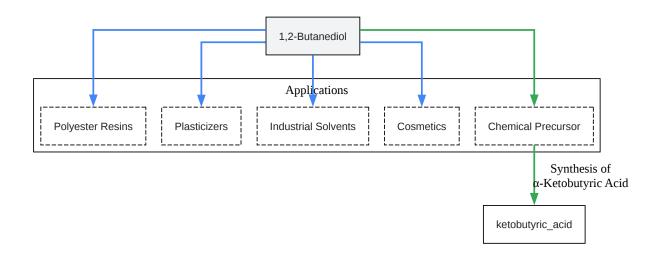
Synthesis and Applications

1,2-Butanediol is primarily produced industrially through the hydration of 1,2-epoxybutane.[1] This process typically requires a significant excess of water to minimize the formation of polyether byproducts. The reaction can be catalyzed by acids, such as sulfuric acid or acidic ion exchange resins, which allows for milder reaction conditions.[1][3]



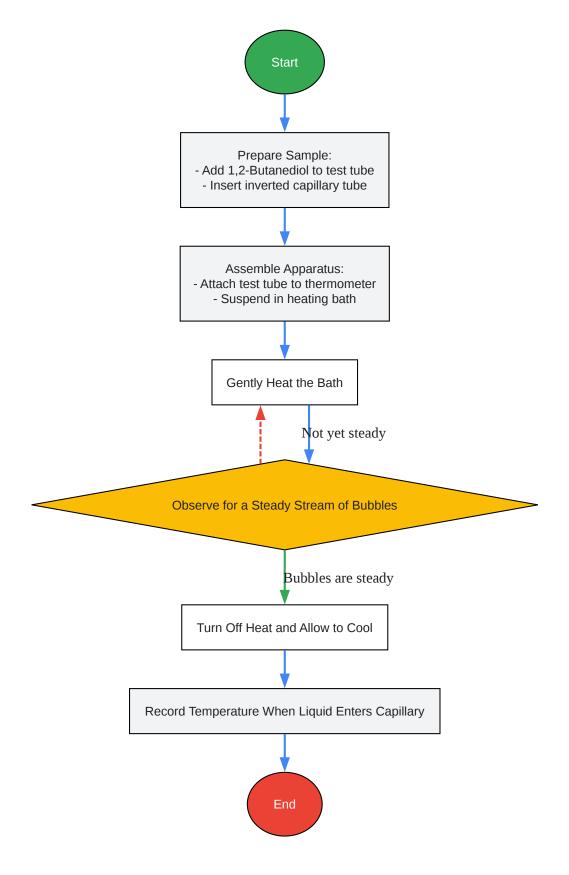












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